

Technical Guide: Physicochemical Properties of 4-Amino-2-fluorobenzotrifluoride

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Compound of Interest

Compound Name: 4-Amino-2-fluorobenzotrifluoride

Cat. No.: B1270791

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the melting and boiling points of **4-Amino-2-fluorobenzotrifluoride** (CAS No: 69411-68-3), a key intermediate in the pharmaceutical and specialty chemical industries. The document outlines the reported physical constants and provides standardized, general experimental protocols for their determination, offering a valuable resource for laboratory practice and quality control.

Physicochemical Data Summary

The melting and boiling points of **4-Amino-2-fluorobenzotrifluoride** are crucial parameters for its handling, purification, and use in synthetic chemistry. The following table summarizes the available data from various sources.

Physical Property	Value	Source(s)
Melting Point	55 °C	[1][2][3]
54.0 to 58.0 °C	[4][5]	
56 °C	[4][5]	
54-58 °C	[6]	
Boiling Point	203.8 °C at 760 mmHg	[1][2]
203.8 ± 40.0 °C (Predicted)	[3]	

Experimental Protocols

While specific experimental documentation for the determination of the melting and boiling points of **4-Amino-2-fluorobenzotrifluoride** is not publicly available, the following sections describe standard laboratory methodologies for these measurements.

Determination of Melting Point by Capillary Method

The capillary method is a widely accepted technique for determining the melting point of a solid crystalline substance.^[1]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Thermometer or digital temperature probe
- Mortar and pestle

Procedure:

- Sample Preparation: The **4-Amino-2-fluorobenzotrifluoride** sample should be thoroughly dried and finely powdered using a mortar and pestle.^[1]
- Capillary Tube Loading: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and gently tapped to pack the sample into the sealed end, aiming for a sample height of 2-3 mm.^[2]
- Apparatus Setup: The loaded capillary tube is placed into the heating block of the melting point apparatus.
- Initial Heating: The apparatus is heated at a relatively rapid rate until the temperature is approximately 15-20°C below the expected melting point.^[2]
- Melting Point Determination: The heating rate is then reduced to 1-2°C per minute to allow for accurate observation.^[2] The temperature at which the first liquid is observed is recorded

as the beginning of the melting range. The temperature at which the last solid crystal melts is recorded as the end of the melting range. For a pure substance, this range should be narrow.

Determination of Boiling Point by Distillation Method

The boiling point of a liquid can be accurately determined through simple distillation. This method measures the temperature of the vapor that is in equilibrium with the boiling liquid.^[4]

Apparatus:

- Distillation flask
- Condenser
- Receiving flask
- Thermometer
- Heating mantle or oil bath
- Boiling chips

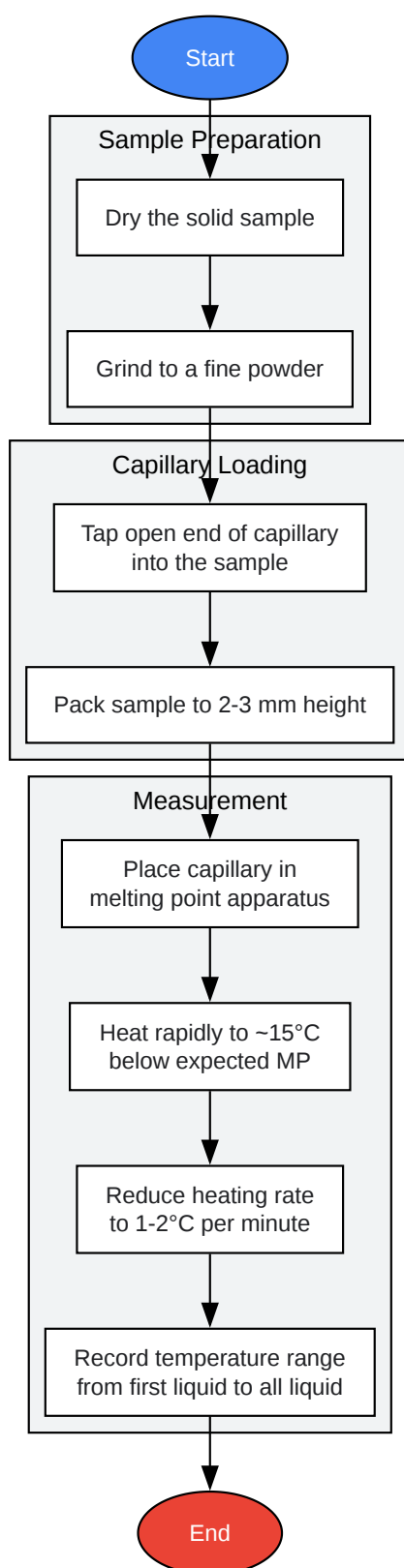
Procedure:

- **Apparatus Assembly:** A simple distillation apparatus is assembled. The distillation flask is charged with the **4-Amino-2-fluorobenzotrifluoride** sample and a few boiling chips to ensure smooth boiling.
- **Thermometer Placement:** The thermometer is positioned so that the top of the mercury bulb is level with the bottom of the side arm of the distillation flask. This ensures that the recorded temperature is that of the vapor entering the condenser.
- **Heating:** The distillation flask is gently heated. As the liquid boils, the vapor will rise and surround the thermometer bulb.
- **Boiling Point Measurement:** The temperature will rise and then stabilize as the vapor condenses in the condenser. This stable temperature is recorded as the boiling point of the

liquid. The atmospheric pressure should also be recorded, as boiling point is pressure-dependent.

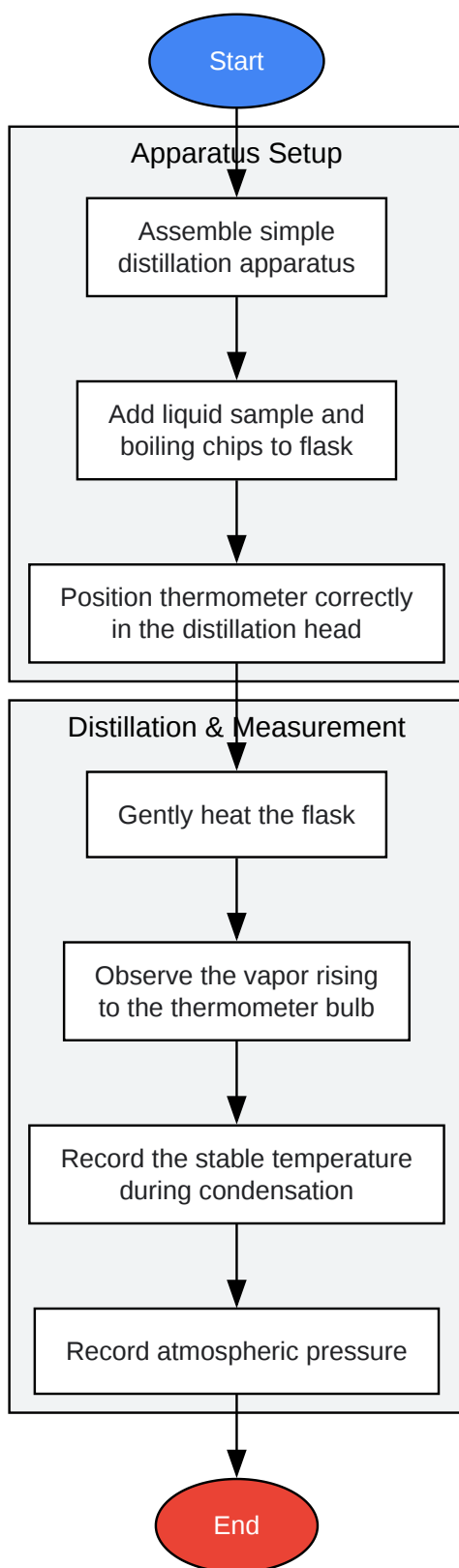
Visualized Experimental Workflows

The following diagrams illustrate the logical flow of the experimental protocols for determining the melting and boiling points of **4-Amino-2-fluorobenzotrifluoride**.



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Caption: Workflow for Melting Point Determination by the Capillary Method.



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